

Applications of 1-Fluorododecane in Materials Science: A Review of Current Knowledge

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Compound of Interest

Compound Name: **1-Fluorododecane**

Cat. No.: **B1294772**

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Introduction: **1-Fluorododecane**, a long-chain 1-fluoroalkane, possesses a unique combination of properties stemming from its hydrocarbon tail and fluorinated headgroup.^[1] This molecular structure imparts characteristics such as hydrophobicity and low surface energy, making it a candidate for various applications in materials science. However, detailed and specific applications remain sparsely documented in publicly available literature. This document summarizes the known properties of **1-fluorododecane** and explores its potential roles in materials science based on the general behavior of fluorinated compounds.

Physicochemical Properties of 1-Fluorododecane

A clear understanding of the physical and chemical properties of **1-fluorododecane** is essential for its application in materials science. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₅ F	[2]
Molecular Weight	188.33 g/mol	[2]
Density	0.807 g/mL at 25 °C	
Boiling Point	225-227 °C	[2]
Refractive Index	n _{20/D} 1.42	

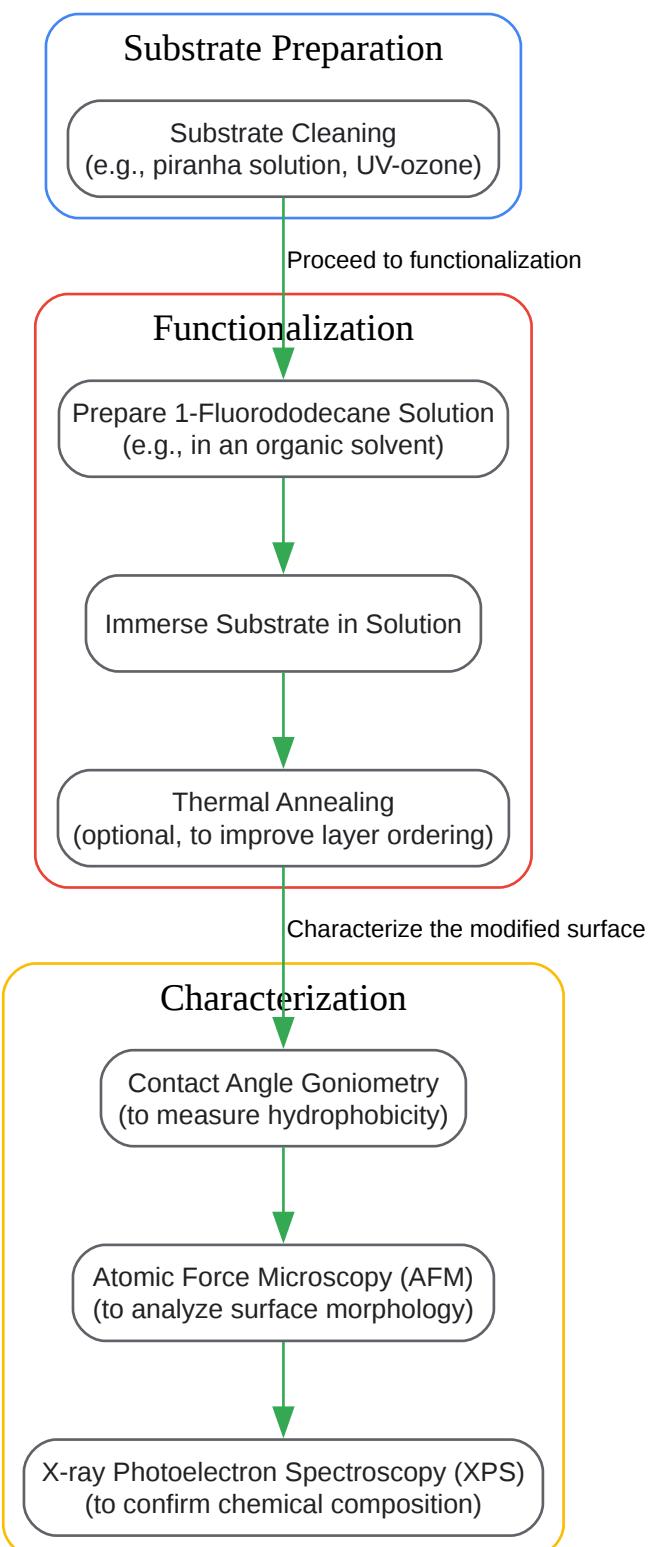
Potential Applications in Materials Science

While specific, detailed experimental protocols for **1-fluorododecane** are not readily available, its properties suggest potential utility in several areas of materials science. These hypothetical applications are based on the known behavior of similar long-chain fluoroalkanes and fluorinated molecules.

Surface Modification and Hydrophobic Coatings

Long-chain fluoroalkanes are known to form surfaces with low energy, leading to hydrophobic and oleophobic properties. **1-Fluorododecane** could potentially be used to create water-repellent and anti-fouling coatings on various substrates.

Hypothetical Experimental Workflow for Surface Modification:

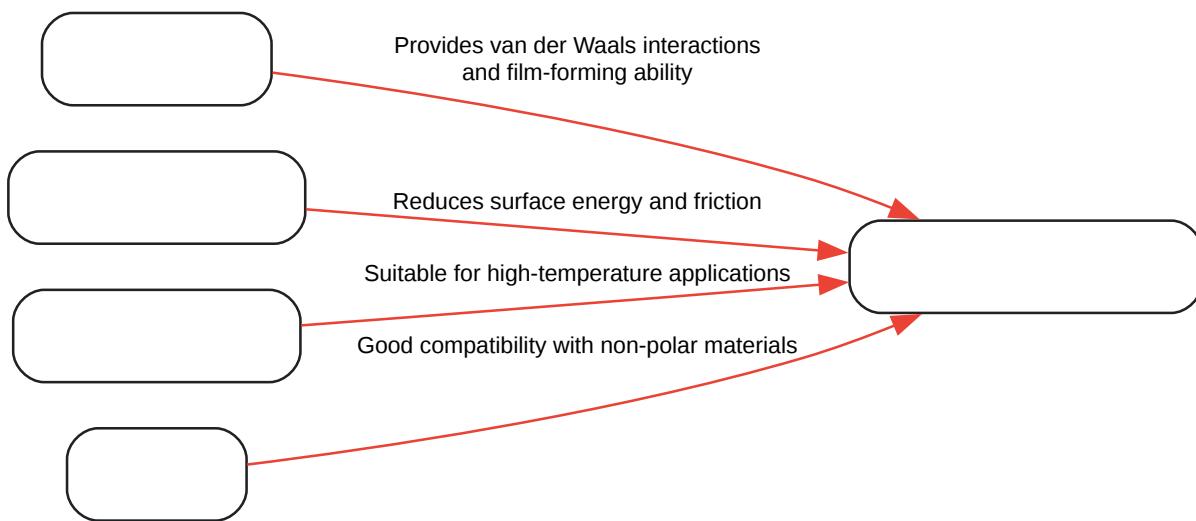
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Caption: Hypothetical workflow for surface modification using **1-fluorododecane**.

Lubricants and Functional Fluids

Fluorinated compounds are known for their high thermal stability and low friction coefficients, making them suitable for use as lubricants, especially in demanding environments. **1-Fluorododecane**, being a long-chain molecule, could exhibit lubricating properties.

Logical Relationship of Properties to Application as a Lubricant:



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Caption: Relationship between **1-fluorododecane**'s properties and its potential as a lubricant.

Component in Polymer Synthesis

While **1-fluorododecane** is not a monomer itself, it could potentially be used as a solvent or a chain transfer agent in the synthesis of fluorinated polymers. Its long alkyl chain could also be incorporated into polymer structures through specific chemical reactions to impart desired properties.

Experimental Protocols

Detailed and validated experimental protocols for the use of **1-fluorododecane** in materials science are not currently available in the reviewed literature. The development of such protocols would require further research to determine optimal conditions for specific applications.

Conclusion

1-Fluorododecane is a molecule with properties that suggest its potential for various applications in materials science, particularly in the creation of hydrophobic surfaces and as a component in functional fluids and polymers. However, there is a clear lack of specific, documented applications and detailed experimental protocols in the current scientific literature. Further research is needed to explore and validate the use of **1-fluorododecane** in these and other areas of materials science. Researchers, scientists, and drug development professionals are encouraged to consider the fundamental properties of this compound as a starting point for developing novel materials and applications.

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References

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